

addressing Sonrotoclax precipitation in stock solutions

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Compound of Interest

Compound Name: Sonrotoclax

Cat. No.: B12400364

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Sonrotoclax Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on addressing common issues encountered when working with **Sonrotoclax**, particularly the precipitation of stock solutions.

Troubleshooting Guides & FAQs

This section addresses specific issues that may arise during the handling and use of **Sonrotoclax** in experimental settings.

Q1: My **Sonrotoclax** stock solution has formed a precipitate. What should I do?

A1: Precipitation of **Sonrotoclax** from a stock solution, especially when stored at low temperatures, can occur. To redissolve the compound, you can warm the vial to 37°C and use an ultrasonic bath to facilitate dissolution.^[1] It is also crucial to ensure your solvent, particularly DMSO, is of high quality and anhydrous, as absorbed moisture can reduce solubility.^[2]

Q2: How can I prevent **Sonrotoclax** from precipitating out of my stock solution?

A2: To prevent precipitation, it is recommended to prepare stock solutions in high-purity, anhydrous DMSO.^[2] Once prepared, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can contribute to precipitation.^{[2][3]} Store these aliquots at -80°C for long-term stability.^{[2][3][4]}

Q3: What is the recommended solvent for preparing **Sonrotoclax** stock solutions?

A3: The recommended solvent for preparing high-concentration stock solutions of **Sonrotoclax** for in vitro use is Dimethyl Sulfoxide (DMSO).^{[1][2][5]} It is crucial to use newly opened, anhydrous DMSO as it is hygroscopic and absorbed water can significantly impact the solubility of **Sonrotoclax**.^[2]

Q4: My **Sonrotoclax** precipitates when I dilute my DMSO stock solution into an aqueous medium for my experiment. How can I avoid this?

A4: When diluting a concentrated DMSO stock solution of **Sonrotoclax** into an aqueous buffer or cell culture medium, precipitation can occur. To mitigate this, it is advisable to first make intermediate dilutions of the stock solution in DMSO before the final dilution into the aqueous medium. For in vivo studies, specific formulations containing co-solvents and surfactants such as PEG300 and Tween-80 are recommended to maintain solubility.^{[2][3][5]}

Q5: What are the recommended storage conditions for **Sonrotoclax** powder and stock solutions?

A5: **Sonrotoclax** powder is stable for years when stored at -20°C.^{[2][6]} Once dissolved in a solvent, the stock solution should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month to maintain stability and prevent degradation.^{[2][4]}

Data Presentation

The following tables summarize key quantitative data for **Sonrotoclax**.

Table 1: Solubility of **Sonrotoclax**

Solvent/Formulation	Concentration	Notes
DMSO	100 mg/mL (112.35 mM)	Ultrasonic treatment is recommended to aid dissolution.[1][2][5]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (2.81 mM)	Requires sequential addition of solvents and sonication.[2][5]
10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (2.81 mM)	Requires sonication.[2][5]

Table 2: Recommended Storage Conditions

Form	Temperature	Duration
Powder	-20°C	3 years[2][3]
Powder	4°C	2 years[2]
In Solvent	-80°C	6 months[2][4]
In Solvent	-20°C	1 month[2][4]

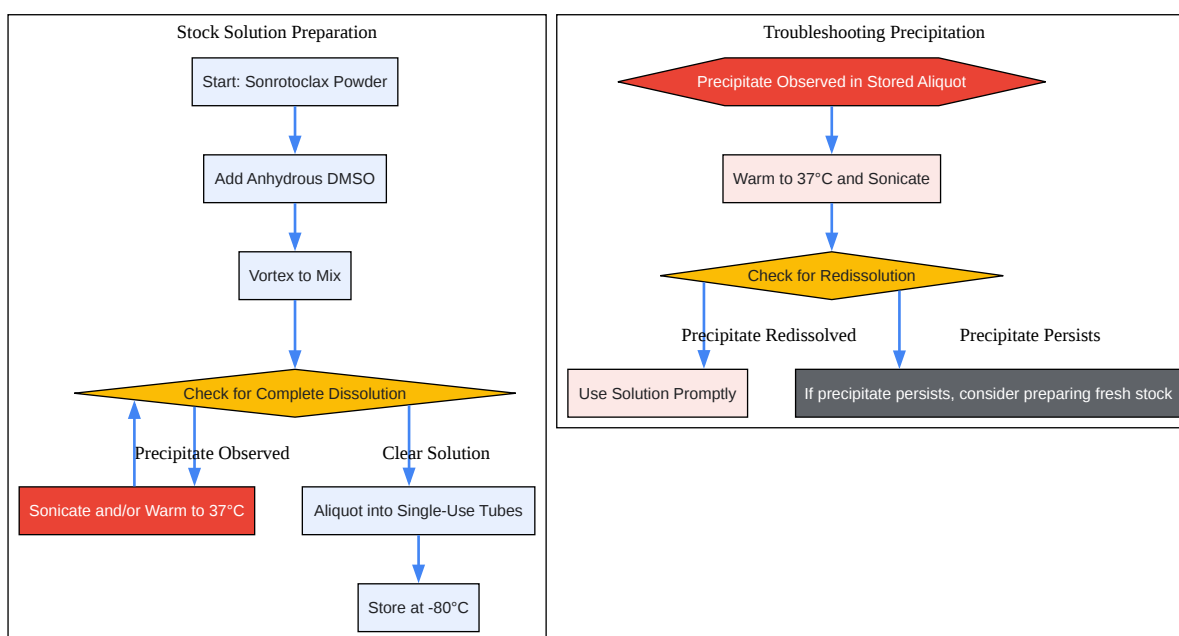
Experimental Protocols

Protocol for Preparation of **Sonrotoclax** Stock Solution (100 mM in DMSO)

- Preparation: Allow the vial of **Sonrotoclax** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Solvent Addition: Add the appropriate volume of anhydrous, high-purity DMSO to the vial to achieve a final concentration of 100 mM. For example, to a 1 mg vial of **Sonrotoclax** (MW: 890.1 g/mol), add 11.23 μ L of DMSO.
- Dissolution: Vortex the solution thoroughly. If precipitation or cloudiness is observed, sonicate the vial in a water bath until the solution is clear.[1][2][5] Gentle warming to 37°C may also be applied.[1]

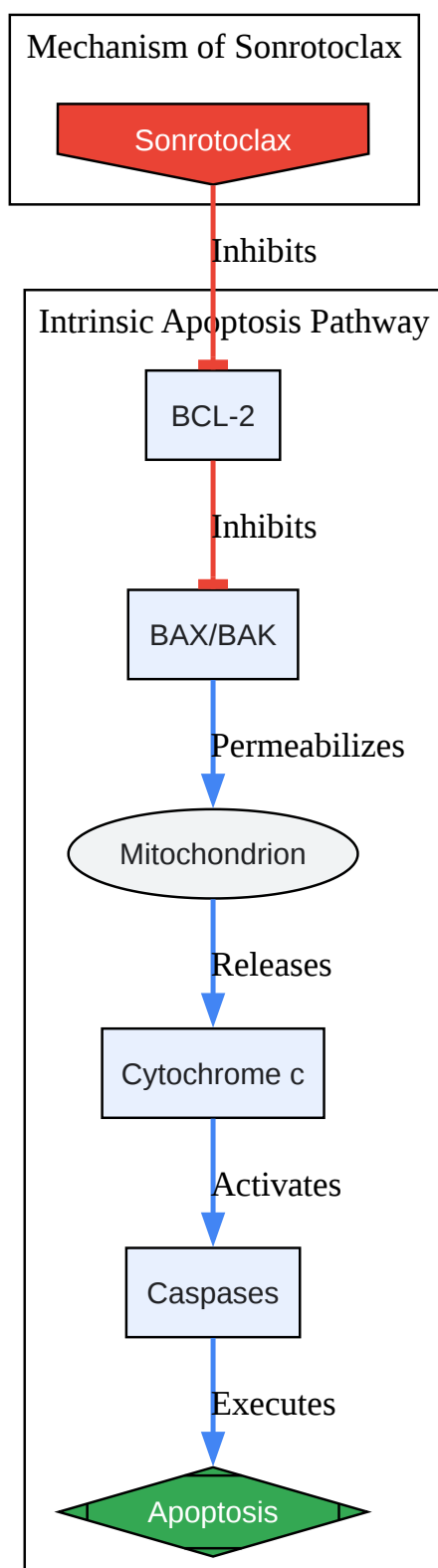
- Aliquoting and Storage: Once fully dissolved, dispense the stock solution into single-use, low-binding microcentrifuge tubes. Store the aliquots at -80°C.

Visualizations



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Caption: Workflow for preparing and troubleshooting **Sonrotoclax** stock solutions.



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Caption: **Sonrotoclax** inhibits BCL-2, leading to the induction of apoptosis.

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